

Essential Safety and Logistical Information for Handling Methyl Citrate

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Compound of Interest

Compound Name: Methyl citrate

Cat. No.: B7970192

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling chemicals like **Methyl citrate**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a safe and efficient research environment.

Personal Protective Equipment (PPE)

When handling **Methyl citrate**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The required PPE may vary depending on the specific form of **Methyl citrate** (e.g., **Trimethyl citrate** or 2-Methylcitric Acid) and the nature of the experiment. Always refer to the specific Safety Data Sheet (SDS) for the compound you are using.

Core PPE Recommendations:

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield to protect against splashes.^{[1][2]} Some sources indicate that for certain forms, like 2-Methylcitric Acid, eye protection is critical as it can cause serious eye irritation.^{[2][3]}
- **Skin Protection:**
 - **Gloves:** Wear suitable protective gloves to prevent skin contact.^[1] Nitrile gloves are a common choice for general laboratory use, but it is advisable to consult the glove manufacturer's resistance chart for specific chemical compatibility.

- Lab Coat: A lab coat or other protective clothing should be worn to prevent contamination of personal clothing.[\[1\]](#)
- Respiratory Protection: Use only in a well-ventilated area.[\[1\]](#) If there is a risk of inhaling dust or vapors, a respirator may be necessary.

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the stability of **Methyl citrate** and ensuring a safe laboratory environment.

- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)
 - Avoid breathing fumes, dust, or vapors.[\[1\]](#)
 - Do not eat, drink, or smoke in areas where **Methyl citrate** is handled.[\[1\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[1\]](#)
 - Keep away from incompatible substances such as strong oxidizing agents.[\[4\]](#)

Spill and Disposal Management

In the event of a spill or for routine disposal, follow these guidelines to mitigate risks and ensure environmental compliance.

- Spill Containment:
 - Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it into a suitable container for disposal.[\[1\]](#)

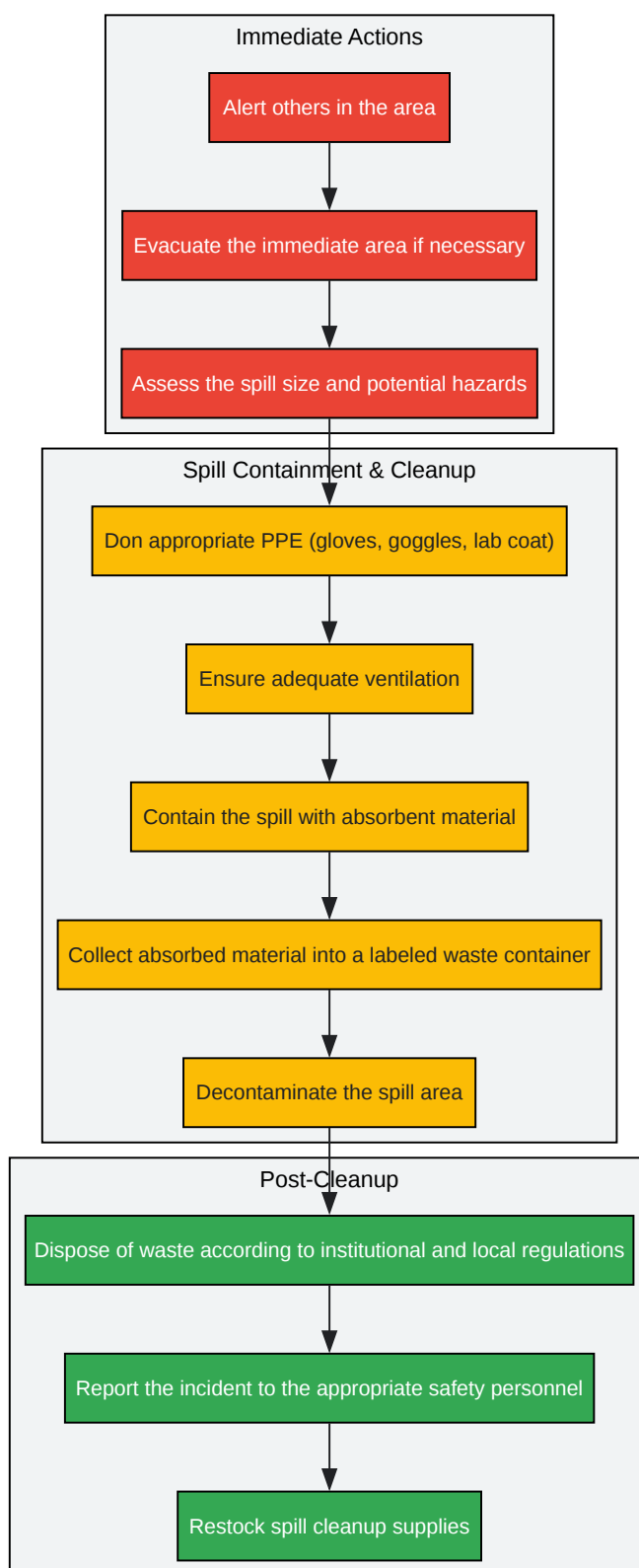
- Ensure the area is well-ventilated.
- Disposal:
 - Dispose of contents and containers in accordance with local, regional, and national regulations.[\[1\]](#)
 - Do not allow the product to enter drains, other waterways, or soil.[\[1\]](#)
 - Do not reuse empty containers.[\[1\]](#)

Quantitative Data Summary

Parameter	Value	Source
Trimethyl citrate		
CAS Number	1587-20-8	[1]
Purity	98%	[1]
2-Methylcitric Acid		
CAS Number	6061-96-7	[5]

Note: Occupational exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) were not available in the searched documents.[\[1\]](#)

Methyl Citrate Spill Response Workflow



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Caption: Workflow for responding to a **Methyl citrate** spill.

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